

Essential Safety and Operational Guide for Handling PROTAC PIN1 Degradar-1

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Compound of Interest

Compound Name: PROTAC PIN1 degrader-1

Cat. No.: B15609062

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **PROTAC PIN1 degrader-1**. It is designed to be a preferred resource for laboratory safety, offering procedural guidance to ensure the safe and effective use of this potent research compound.

Chemical and Safety Data

While a specific Safety Data Sheet (SDS) for **PROTAC PIN1 degrader-1** is not publicly available, the following table summarizes its known chemical properties and key biological activity metrics. General safety precautions are derived from information on similar PROTAC compounds.

Parameter	Value	Reference
Chemical Name	PROTAC PIN1 degrader-1	[1][2]
Molecular Formula	C51H52N10O7	[3]
Molecular Weight	917.02 g/mol	[2]
CAS Number	3038591-59-9	[3]
Appearance	Solid powder	General knowledge
Solubility	Soluble in DMSO	General knowledge
DC50 (Degradation Concentration 50)	1.8 nM (in MDA-MB-468 cells)	[1]
GI50 (Growth Inhibition 50)	>30 µM (in MDA-MB-468 cells)	[1]
Storage Conditions (Powder)	-20°C for up to 3 years	[2]
Storage Conditions (in Solvent)	-80°C for up to 1 year	[2]

Personal Protective Equipment (PPE) and Handling

Due to the potent nature of PROTAC molecules, strict adherence to safety protocols is mandatory to minimize exposure risk.

Engineering Controls:

- Always handle **PROTAC PIN1 degrader-1** in a certified chemical fume hood.
- Ensure a safety shower and eyewash station are readily accessible.[4]

Personal Protective Equipment:

- Gloves: Chemical-resistant gloves (e.g., nitrile) are required. Change gloves immediately if contaminated.
- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.

- Lab Coat: A fully buttoned lab coat must be worn at all times.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary.

Hygiene Practices:

- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.^[4]

Spill and Disposal Plan

Spill Management:

- Evacuate: Alert others in the area and evacuate if the spill is large or in a poorly ventilated space.
- Contain: For liquid spills, use an absorbent material like vermiculite or sand to contain the spill. For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Clean: Decontaminate the spill area with a suitable solvent (e.g., 70% ethanol) and then wash the area thoroughly.
- Collect: All cleanup materials must be collected in a sealed, labeled container for hazardous waste.

Disposal Plan: All materials that have come into contact with **PROTAC PIN1 degrader-1** must be treated as hazardous chemical waste. This includes:

- Unused or expired compound.
- Contaminated labware (e.g., pipette tips, vials, tubes).
- Contaminated consumables (e.g., absorbent paper, wipes).
- Contaminated PPE (e.g., gloves).

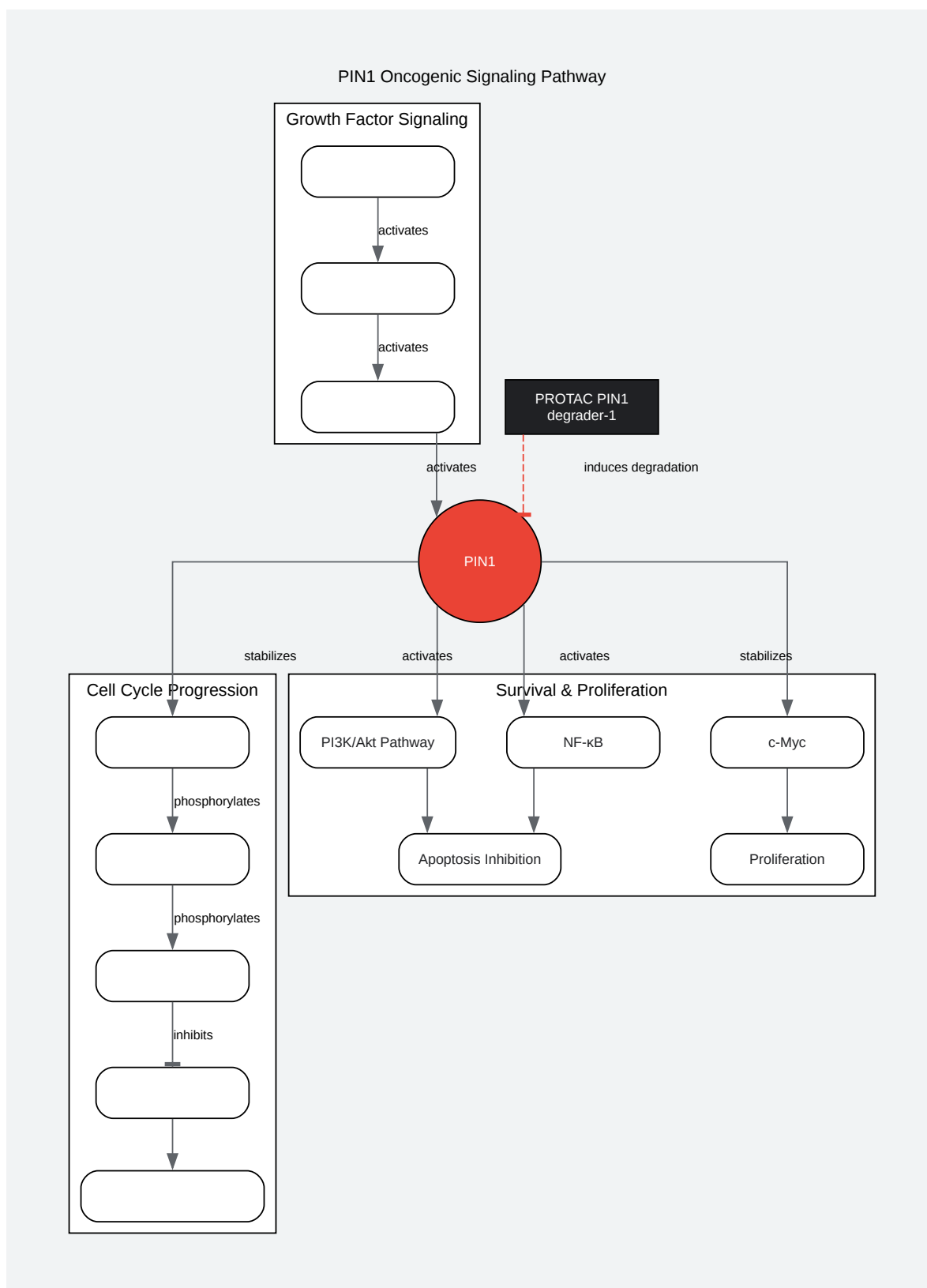
Waste Collection:

- Solid Waste: Collect in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag. The container must be clearly labeled as "Hazardous Waste" and include the full chemical name.
- Liquid Waste: Collect in a separate, sealed, and shatter-resistant container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.

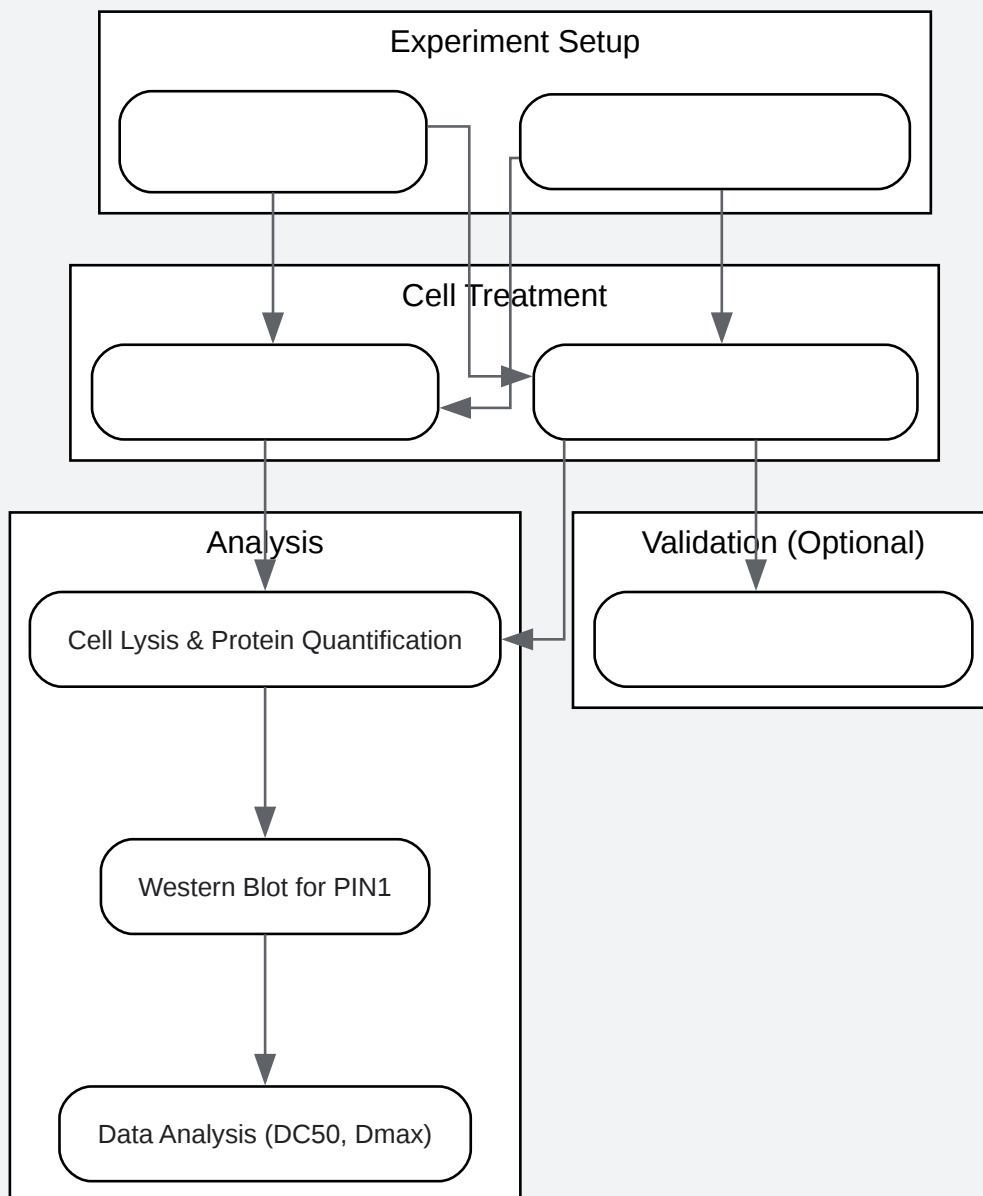
All waste must be disposed of through an approved hazardous waste disposal program, following all local, state, and federal regulations.

PIN1 Signaling Pathway in Cancer

The following diagram illustrates the central role of PIN1 in various oncogenic signaling pathways. PIN1 is a peptidyl-prolyl isomerase that regulates the function of numerous proteins involved in cell cycle progression, proliferation, and survival.^{[5][6][7][8][9]} By targeting PIN1 for degradation, **PROTAC PIN1 degrader-1** can disrupt these cancer-promoting pathways.



PROTAC PIN1 Degradation-1 Experimental Workflow



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